

N-Methylmescaline Hydrochloride: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *N-Methylmescaline hydrochloride*

Cat. No.: *B3025681*

[Get Quote](#)

CAS Number: 6308-81-2

This technical guide provides a comprehensive overview of **N-Methylmescaline hydrochloride**, a phenethylamine compound. The information is intended for researchers, scientists, and drug development professionals, summarizing its chemical properties, pharmacological characteristics, and natural biosynthesis.

Physicochemical Properties

N-Methylmescaline hydrochloride is the hydrochloride salt of N-Methylmescaline, a naturally occurring alkaloid found in various cacti species, including *Lophophora williamsii* (peyote).[1] It is categorized as an analytical reference standard and is intended for research and forensic applications.[2]

Property	Value	Source
CAS Number	6308-81-2	--INVALID-LINK--, --INVALID-LINK--
Molecular Formula	C ₁₂ H ₁₉ NO ₃ • HCl	--INVALID-LINK--
Formula Weight	261.7 g/mol	--INVALID-LINK--
Purity	≥98%	--INVALID-LINK--
Formulation	A crystalline solid	--INVALID-LINK--
Storage	-20°C	--INVALID-LINK--
Stability	≥ 5 years	--INVALID-LINK--

Solubility Data

Solvent	Solubility	Source
DMF	0.5 mg/ml	--INVALID-LINK--
DMSO	3 mg/ml	--INVALID-LINK--
Ethanol	10 mg/ml	--INVALID-LINK--
PBS (pH 7.2)	3 mg/ml	--INVALID-LINK--

Pharmacological Data

N-Methylmescaline hydrochloride exhibits a weaker affinity for serotonin receptors compared to its parent compound, mescaline.

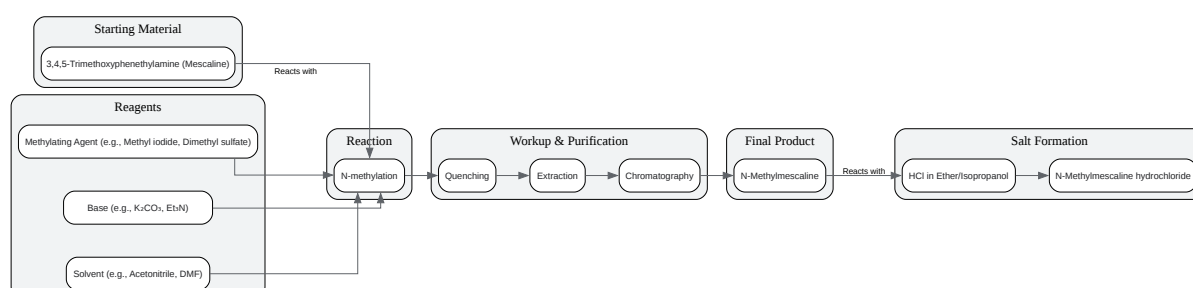
Compound	Serotonin Receptor Affinity (A ₂)	Source
N-Methylmescaline	5,250 nM	--INVALID-LINK--
Mescaline	2,240 nM	--INVALID-LINK--

Experimental Protocols

Detailed experimental protocols for the synthesis and specific pharmacological evaluation of **N-Methylmescaline hydrochloride** are not readily available in the surveyed literature. However, general methodologies for similar compounds can be described.

Synthesis

The first synthesis of N-Methylmescaline was reported in 1937 by Ernst Späth and Johann Bruck, though the detailed protocol is not widely accessible.[1] A general approach to the synthesis of N-methylated phenethylamines can be conceptualized as follows:



[Click to download full resolution via product page](#)

Caption: General workflow for N-Methylmescaline synthesis.

This process would typically involve the reaction of mescaline with a suitable methylating agent in the presence of a base, followed by standard purification techniques. The final hydrochloride

salt is then formed by treating the freebase with hydrochloric acid.

Pharmacological Assays

Serotonin Receptor Binding Assay:

While a specific protocol for N-Methylmescaline is not available, a general radioligand binding assay to determine its affinity for serotonin receptors would involve the following steps:

- **Membrane Preparation:** Isolation of cell membranes expressing the target serotonin receptor subtype (e.g., 5-HT_{2A}) from cell cultures or animal brain tissue.
- **Incubation:** Incubation of the membranes with a known radiolabeled ligand (e.g., [³H]ketanserin) and varying concentrations of the test compound (**N-Methylmescaline hydrochloride**).
- **Separation:** Separation of bound from unbound radioligand, typically by rapid filtration.
- **Detection:** Quantification of the radioactivity of the bound ligand using liquid scintillation counting.
- **Data Analysis:** Calculation of the inhibition constant (K_i) from the IC₅₀ value (the concentration of the test compound that displaces 50% of the radioligand).

Drug Discrimination Studies:

In rodent drug discrimination tests, animals are trained to recognize the subjective effects of a specific drug. N-Methylmescaline failed to significantly substitute for mescaline in such tests.^[1]

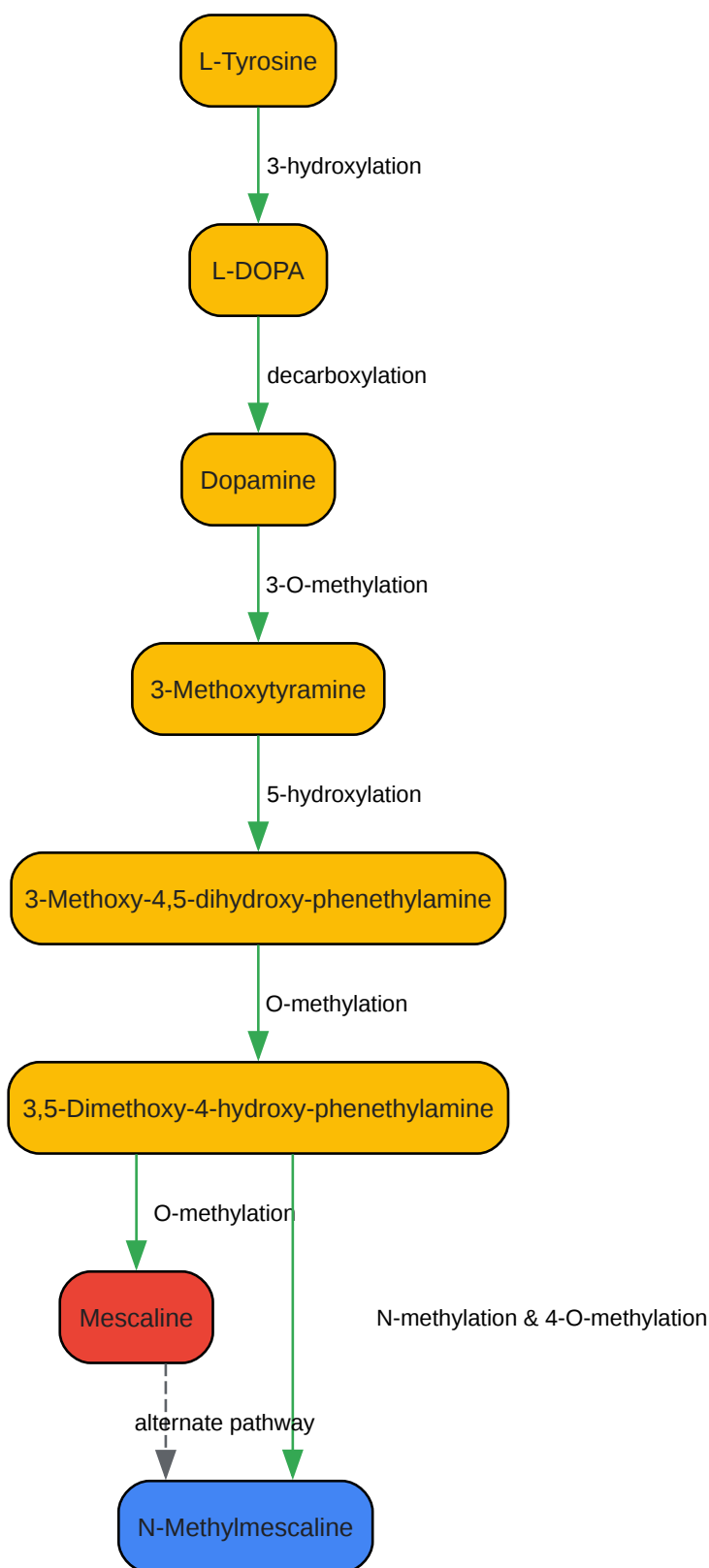
A typical protocol would involve:

- **Training:** Animals (e.g., rats) are trained to press one of two levers after receiving an injection of the training drug (e.g., mescaline) to receive a reward (e.g., food pellet). They are trained to press the other lever after receiving a saline injection.
- **Testing:** Once the animals have learned to discriminate between the drug and saline, they are administered the test compound (**N-Methylmescaline hydrochloride**) and the lever they choose to press is recorded.

- Data Interpretation: If the animals predominantly press the drug-associated lever, the test compound is considered to have similar subjective effects to the training drug.

Biosynthesis of N-Methylmescaline

N-Methylmescaline is a naturally occurring alkaloid in peyote. Its biosynthesis is closely linked to that of mescaline, originating from the amino acid L-tyrosine.



[Click to download full resolution via product page](#)

Caption: Biosynthesis pathway of N-Methylmescaline in peyote.[3][4]

The pathway involves a series of enzymatic reactions, including hydroxylation, decarboxylation, O-methylation, and N-methylation.[3][4] N-Methylmescaline can be formed from 3,5-dimethoxy-4-hydroxy-phenethylamine through N-methylation and subsequent 4-O-methylation.[4] An alternative, less favored pathway may also exist directly from mescaline.[4]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. N-Methylmescaline - Wikipedia [en.wikipedia.org]
- 2. caymanchem.com [caymanchem.com]
- 3. researchgate.net [researchgate.net]
- 4. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [N-Methylmescaline Hydrochloride: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3025681#n-methylmescaline-hydrochloride-cas-number]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com